

# Unraveling the Structure of Dasatinib Carboxylic Acid: A Technical Guide

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## Compound of Interest

Compound Name: *Dasatinib metabolite M6*

Cat. No.: *B193337*

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## Abstract

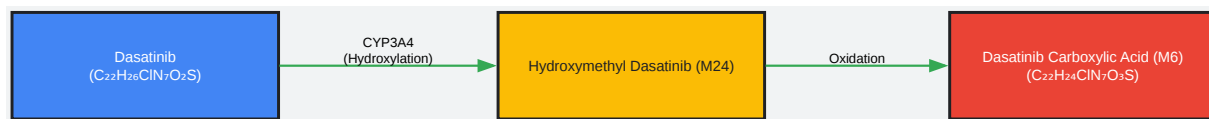
This technical guide provides a comprehensive overview of the structural elucidation of Dasatinib carboxylic acid, a major oxidative metabolite of the tyrosine kinase inhibitor Dasatinib. We delve into the metabolic pathway of its formation, detail the analytical techniques employed for its characterization, and present a logical workflow for its structural confirmation. This document synthesizes available data to offer a detailed understanding for researchers in drug metabolism, analytical chemistry, and oncology.

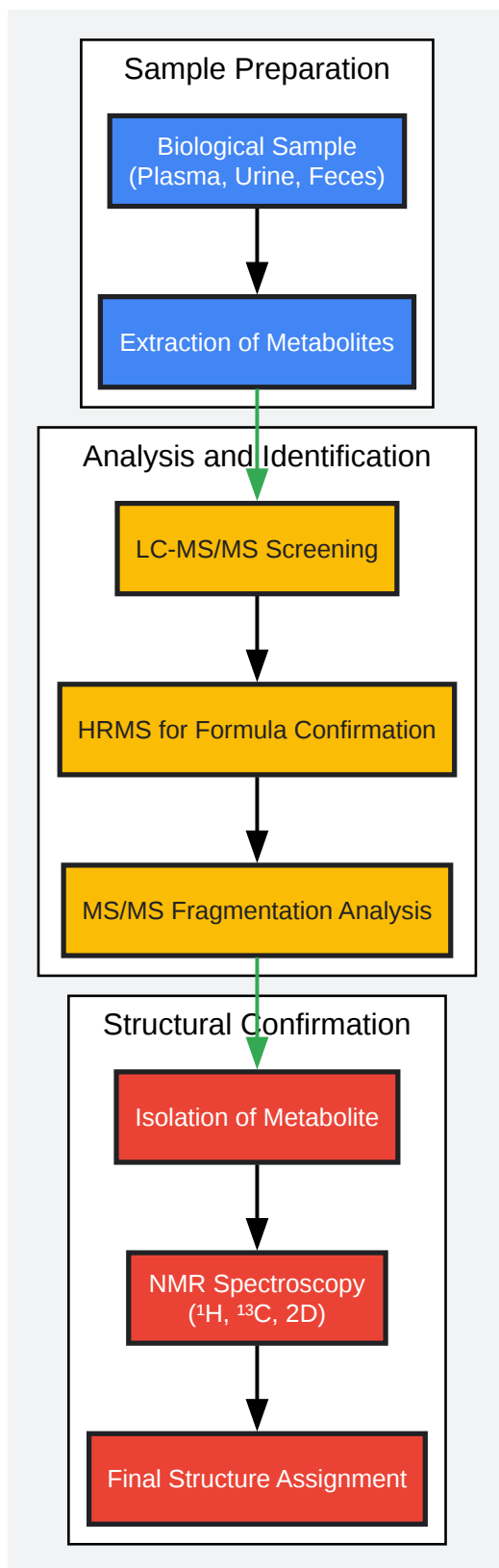
## Introduction

Dasatinib is a potent oral inhibitor of multiple tyrosine kinases, including BCR-ABL and the Src family of kinases, and is a cornerstone in the treatment of chronic myeloid leukemia (CML) and Philadelphia chromosome-positive acute lymphoblastic leukemia (Ph+ ALL).[1] Following administration, Dasatinib undergoes extensive metabolism, leading to the formation of several metabolites.[2] One of the prominent circulating metabolites is Dasatinib carboxylic acid, also known as M6.[2] Understanding the precise chemical structure of this metabolite is paramount for a complete comprehension of Dasatinib's pharmacokinetic profile, its potential pharmacological activity, and any associated toxicities. This guide outlines the scientific journey to elucidate the structure of Dasatinib carboxylic acid.

## Metabolic Pathway of Dasatinib to Dasatinib Carboxylic Acid

Dasatinib is primarily metabolized in the liver by cytochrome P450 enzymes, with CYP3A4 being the principal enzyme involved.<sup>[3]</sup> The formation of Dasatinib carboxylic acid (M6) is an oxidative process. The proposed metabolic pathway suggests that Dasatinib is first hydroxylated to form a hydroxymethyl metabolite (M24), which is subsequently oxidized to the corresponding carboxylic acid (M6).<sup>[2]</sup>





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